

A Comparative Guide to the Polymorphs of 2-Hydroxynicotinic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,6-Dihydroxynicotinic acid

Cat. No.: B079409

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the known polymorphic forms of 2-hydroxynicotinic acid, a molecule of interest in pharmaceutical and materials science. In the solid state, this compound exists as its tautomer, 2-oxo-1,2-dihydro-3-pyridinecarboxylic acid (2-ODHPCA). The arrangement of these molecules in the crystal lattice gives rise to at least four distinct polymorphic forms, each with unique physicochemical properties that can significantly impact its behavior, from solubility and stability to bioavailability.

Physicochemical Properties of 2-Hydroxynicotinic Acid Polymorphs

The polymorphism of 2-hydroxynicotinic acid is primarily conformational, arising from different packing arrangements of the 2-ODHPCA tautomer.^{[1][2]} These variations in crystal structure lead to differences in thermal stability and potentially other properties like solubility.

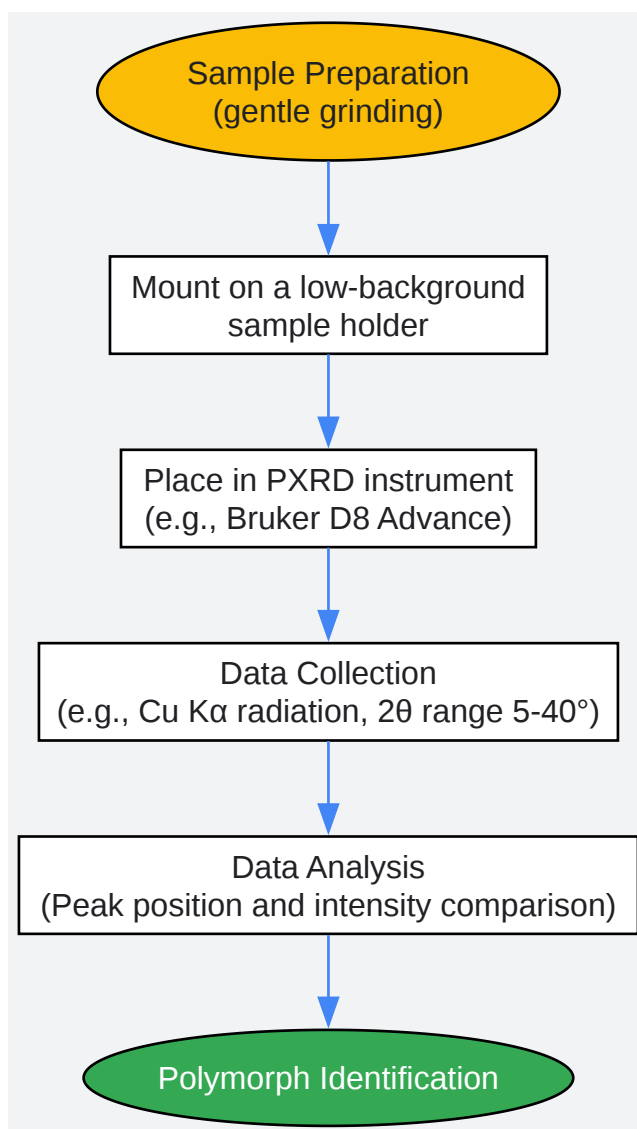
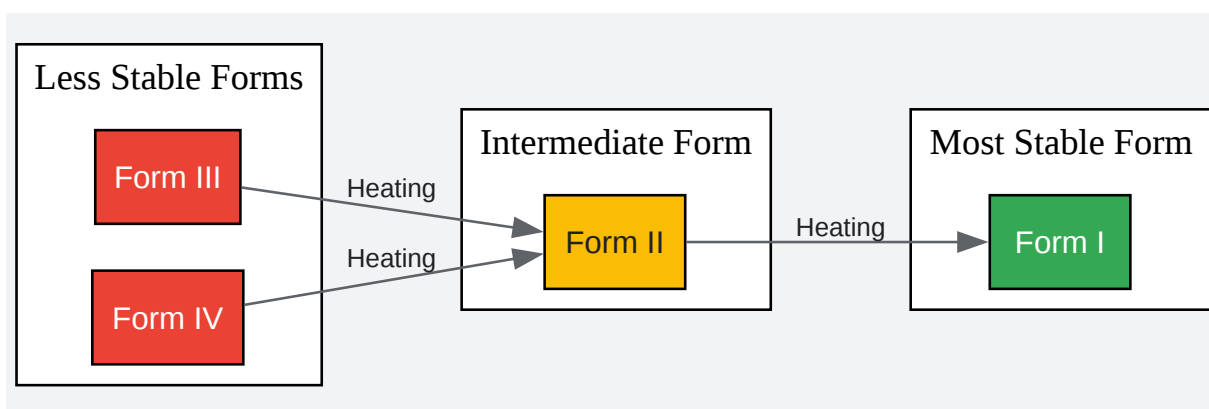
Table 1: Summary of Physicochemical Properties of 2-Hydroxynicotinic Acid Polymorphs

Property	Form I	Form II	Form III	Form IV
Relative Thermal Stability	Most stable at elevated temperatures[1][2]	Metastable; converts to Form I upon heating[1][2]	Metastable; converts to Form II upon heating[1][2]	Metastable; converts to Form II upon heating[1][2]
Melting Point (°C)	Not explicitly defined for individual polymorphs; general melting point is 258-261 °C.	Not explicitly defined for individual polymorphs.	Not explicitly defined for individual polymorphs.	Not explicitly defined for individual polymorphs.
Solubility	Expected to be the least soluble due to higher stability. Specific quantitative data is not readily available.	Higher solubility than Form I is expected. Specific quantitative data is not readily available.	Higher solubility than Form I is expected. Specific quantitative data is not readily available.	Higher solubility than Form I is expected. Specific quantitative data is not readily available.

Note: Detailed quantitative solubility data for each individual polymorph is not extensively reported in the available literature. The general principle is that metastable forms exhibit higher kinetic solubility than the stable form.

Thermal Transformation Pathway

The thermal behavior of the 2-hydroxynicotinic acid polymorphs reveals a clear energetic relationship between the forms. Upon heating, the less stable forms undergo exothermic transitions to more stable forms, culminating in the most stable polymorph, Form I.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Solid-state identity of 2-hydroxynicotinic acid and its polymorphism - CrystEngComm (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [A Comparative Guide to the Polymorphs of 2-Hydroxynicotinic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079409#comparison-of-different-polymorphs-of-2-hydroxynicotinic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

